

A Comparative Guide to Analytical Methods for Chimassorb 119 Quantification

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Compound of Interest

Compound Name: Chimassorb 119

Cat. No.: B141851

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This guide provides a detailed comparison of analytical methodologies for the quantification of **Chimassorb 119**, a high-molecular-weight hindered amine light stabilizer (HALS). The information is intended for researchers, scientists, and drug development professionals involved in the analysis of polymer additives.

Overview of Analytical Techniques

The quantification of **Chimassorb 119** in polymer matrices presents analytical challenges due to its high molecular weight, low volatility, and lack of a strong UV chromophore. Several advanced analytical techniques have been successfully employed for its determination. This guide focuses on three primary methods:

- **High-Performance Liquid Chromatography with Charged Aerosol Detection (HPLC-CAD):** A powerful technique for the analysis of non-volatile and semi-volatile compounds that do not possess a UV chromophore.
- **Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS):** A method that involves the thermal decomposition of the polymer to identify and quantify its constituents, including additives like **Chimassorb 119**.
- **Supercritical Fluid Extraction coupled with Liquid Chromatography-Mass Spectrometry (SFE-LC-MS):** This technique utilizes supercritical fluids for efficient extraction of additives from the polymer matrix, followed by sensitive detection and quantification by LC-MS.

Data Presentation: Performance Comparison

The following table summarizes the quantitative performance of the discussed analytical methods. It is important to note that while data for closely related high-molecular-weight HALS are available, specific validation parameters for **Chimassorb 119** are not always explicitly detailed in the literature. The presented data is a composite from various studies on high-molecular-weight HALS and should be considered as representative performance.

Parameter	HPLC-CAD	Pyrolysis-GC-MS	SFE-LC-MS
Linearity (R^2)	≥ 0.99 [1][2]	> 0.98 (for representative pyrolysis products)[3]	Not explicitly found for Chimassorb 119
Accuracy (% Recovery)	Typically 90-110%[2]	82-98% (for a similar HALS, Chimassorb 944, after extraction) [4]	$>95\%$ (for a similar HALS, Chimassorb 2020)[5]
Precision (%RSD)	$< 5\%$ [1][2]	5-20% (for most analyses)[3]	Not explicitly found for Chimassorb 119
Limit of Detection (LOD)	In the low ng range on-column[6]	Down to a few $\mu\text{g/L}$ in environmental samples[7]	Not explicitly found for Chimassorb 119
Limit of Quantification (LOQ)	In the ng range on-column[6]	In the low $\mu\text{g/g}$ range in polymer samples[3]	Not explicitly found for Chimassorb 119

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols are based on established methods for the analysis of HALS in polymer matrices.

High-Performance Liquid Chromatography with Charged Aerosol Detection (HPLC-CAD)

This method is suitable for the quantitative analysis of **Chimassorb 119** in polymer extracts.

1. Sample Preparation (Extraction):

- Dissolve approximately 10 g of the polymer sample in 100 mL of a suitable solvent (e.g., toluene) under reflux.[4]
- Precipitate the polymer by adding 75 mL of methanol.[4]
- Filter the solution and evaporate the solvent to dryness.
- Redissolve the residue in 5 mL of tetrahydrofuran (THF) for HPLC analysis.[4]

2. HPLC-CAD Conditions:

- Column: A C18 reversed-phase column is typically used.[8]
- Mobile Phase: A gradient of an organic solvent (e.g., acetonitrile or methanol) and water, often with a basic additive like n-hexylamine to improve peak shape for HALS.[9]
- Flow Rate: Typically 1.0 mL/min.
- Detector: Charged Aerosol Detector (CAD).[8]
- Quantification: External standard calibration using a series of **Chimassorb 119** standards of known concentrations.

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

This technique allows for the direct analysis of **Chimassorb 119** in the solid polymer, eliminating the need for solvent extraction.

1. Sample Preparation:

- A small amount of the polymer sample (typically 100-1000 µg) is placed directly into a pyrolysis sample cup.[3]

2. Py-GC-MS Conditions:

- Pyrolyzer: The sample is heated to a high temperature (e.g., 700 °C) in an inert atmosphere. [\[10\]](#)
- GC Column: A non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane) is commonly used. [\[10\]](#)
- Carrier Gas: Helium at a constant flow rate. [\[10\]](#)
- GC Oven Program: A temperature gradient is used to separate the pyrolysis products. A typical program starts at a low temperature (e.g., 50 °C) and ramps up to a high temperature (e.g., 300 °C). [\[10\]](#)
- Mass Spectrometer: Operates in electron ionization (EI) mode, scanning a mass range of m/z 40-500.
- Identification and Quantification: **Chimassorb 119** is identified by its characteristic pyrolysis products. Semi-quantification can be achieved by comparing the peak areas of these products to those of standards. [\[3\]](#)[\[9\]](#)

Supercritical Fluid Extraction coupled with Liquid Chromatography-Mass Spectrometry (SFE-LC-MS)

This method offers a more environmentally friendly extraction approach compared to traditional solvent extraction.

1. Sample Preparation (SFE):

- Place a known amount of the polymer sample into the extraction vessel of the SFE system.
- Extraction Fluid: Supercritical carbon dioxide is used as the primary extraction fluid.
- Modifier: A small amount of a polar solvent (e.g., methanol with ammonia) is often added to the CO₂ to enhance the extraction efficiency of polar additives like HALS. [\[5\]](#)
- Extraction Conditions: The extraction is performed at a specific temperature and pressure to optimize the recovery of **Chimassorb 119**.

- The extracted analytes are collected in a suitable solvent.

2. LC-MS Conditions:

- Column: A C8 or C18 reversed-phase column.[5]
- Mobile Phase: A gradient of acetonitrile and water containing a modifier like ammonium bicarbonate.[5]
- Mass Spectrometer: An electrospray ionization (ESI) source in positive ion mode is typically used for the detection of HALS.[5]
- Quantification: Multiple reaction monitoring (MRM) can be used for selective and sensitive quantification of **Chimassorb 119**.

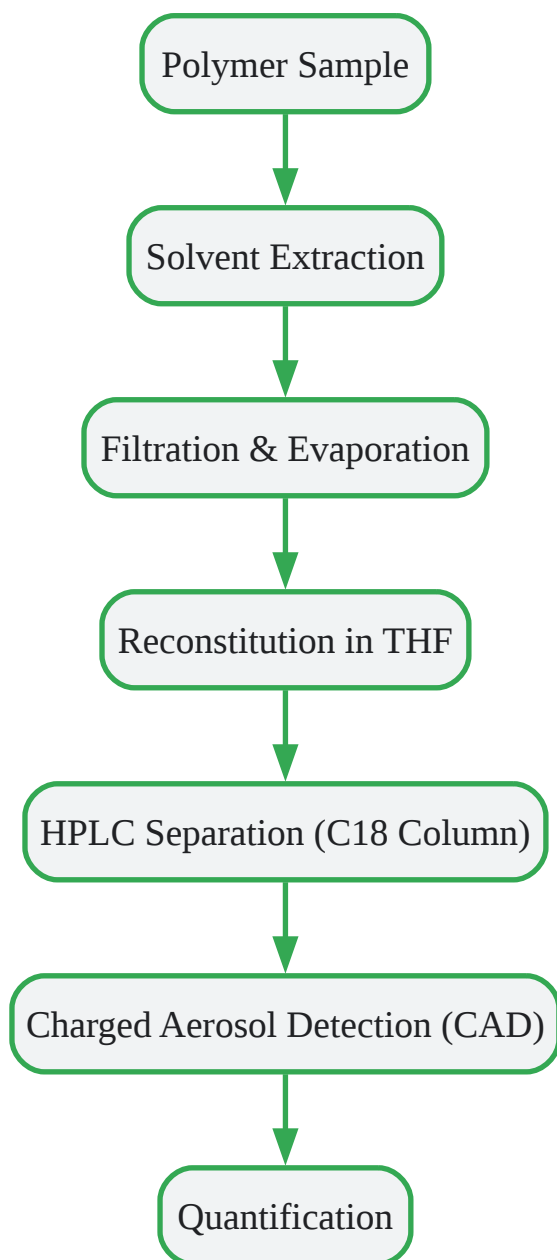
Mandatory Visualization

Below are diagrams illustrating the analytical workflows described.



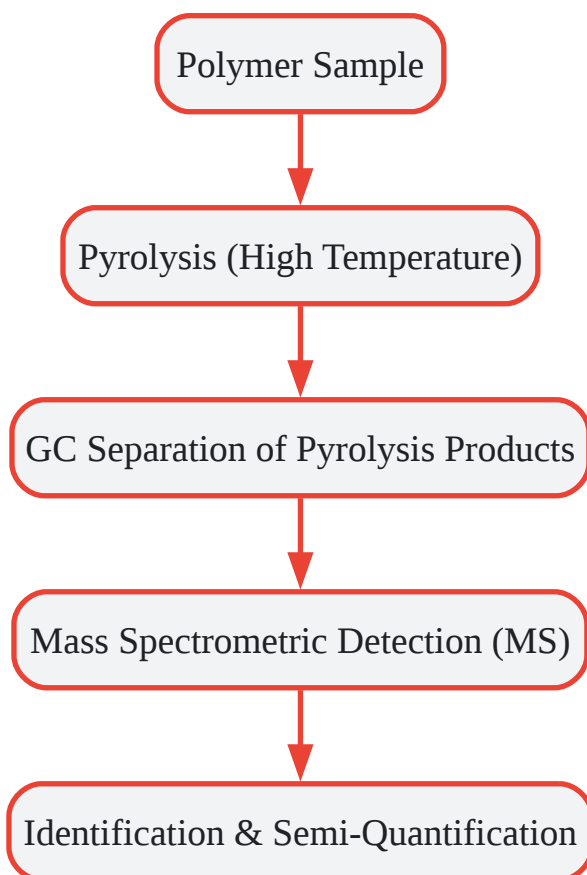
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Caption: General workflow for analytical method validation.



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Caption: HPLC-CAD workflow for **Chimassorb 119** analysis.



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Caption: Py-GC-MS workflow for **Chimassorb 119** analysis.

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